

Technical Guide: Solubility Profile & Process Chemistry of 4-Morpholinamine, 3,3-dimethyl-

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Compound of Interest

Compound Name: 4-Morpholinamine, 3,3-dimethyl-
(9CI)

CAS No.: 127957-05-5

Cat. No.: B147215

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Executive Summary

In the realm of heterocyclic synthesis, 4-Morpholinamine, 3,3-dimethyl- (CAS: 127957-05-5) represents a specialized hydrazine building block.^[1] Unlike its parent compound, 4-aminomorpholine, the introduction of a gem-dimethyl group at the C3 position introduces significant steric and lipophilic modifications. These structural nuances dictate its solubility behavior—a critical parameter for researchers optimizing hydrazone formation, reductive aminations, or peptide mimetic synthesis.

This guide provides a comprehensive analysis of the compound's solubility landscape, moving beyond simple "soluble/insoluble" binaries to explore the mechanistic interactions driving solvent compatibility. It is designed to empower process chemists and drug developers to make evidence-based decisions regarding reaction media and purification strategies.^[1]

Physicochemical Characterization: The Structural Basis of Solubility^[1]

To predict and manipulate solubility, one must first understand the molecular architecture. 4-Morpholinamine, 3,3-dimethyl- is an N,N-dialkylhydrazine derivative.[\[1\]](#)

Structural Analysis

- Polar Domain:** The morpholine ring contains an ether oxygen (H-bond acceptor) and an exocyclic N-amino group (-NH₂, H-bond donor/acceptor).[\[1\]](#) This creates a high affinity for polar protic solvents.[\[1\]](#)
- Lipophilic Domain:** The gem-dimethyl substitution at position 3 breaks the symmetry of the morpholine ring and increases the hydrocarbon content.[\[1\]](#) This "greases" the molecule, significantly enhancing its solubility in non-polar solvents compared to unsubstituted 4-aminomorpholine.

Predicted Properties Table

Data derived from structural analogs and computational consensus (QSAR).

Property	Value (Approx.)	Process Implication
Molecular Formula	C ₆ H ₁₄ N ₂ O	Base unit for stoichiometry. [1]
Molecular Weight	130.19 g/mol	Low MW facilitates rapid dissolution. [1]
LogP (Octanol/Water)	-0.1 to 0.3	Amphiphilic nature; extractable into organic phases from basic aqueous solutions. [1]
pKa (Conjugate Acid)	-5.5 - 6.5	Weaker base than alkyl amines; remains neutral in physiological pH, protonates in strong acid. [1]
Physical State	Liquid	Likely a hygroscopic liquid at RT; easy to handle as a solution. [1]

Solubility Landscape: Solvent Compatibility Matrix

The following data synthesizes empirical trends from homologous hydrazine derivatives (e.g., N-aminopiperidines, 4-aminomorpholine) and functional group analysis.

Critical Reactivity Warning



⚠️ CONTRAINDICATION: Do NOT use ketones (Acetone, MEK, Cyclohexanone) or aldehydes as solvents for solubility testing or storage. Mechanism: The primary amino group ($-NH_2$) is a potent nucleophile that will rapidly react with carbonyls to form hydrazones, consuming the target compound and generating water.^[1]

Solubility Data Table

Solvent Class	Specific Solvents	Solubility Rating	Mechanistic Insight & Application
Polar Protic	Water, Methanol, Ethanol, Isopropanol	High / Miscible	Mechanism: Strong H-bonding with ether O and NH₂.[1] Application: Ideal for homogeneous reactions; however, protic solvents may interfere with certain electrophilic substitutions.
Polar Aprotic	DMSO, DMF, DMAc, Acetonitrile	High	Mechanism: Dipole-dipole interactions solvate the polar core. Application: Preferred for high-temperature nucleophilic substitutions (S_NAr). [1] Difficult to remove (high BP).
Chlorinated	Dichloromethane (DCM), Chloroform	High	Mechanism: Excellent solvation of the amine; "General Purpose" solvent. Application: Primary choice for liquid-liquid extraction from aqueous layers. [1]
Ethers	THF, 2-MeTHF, Diethyl Ether, MTBE	Moderate to High	Mechanism: Ether oxygen coordination. [1] Application: Standard solvents for lithiation or Grignard

reactions involving
this scaffold.[\[1\]](#)

Mechanism: The gem-dimethyl groups facilitate solubility here, unlike the parent morpholine which is less soluble.

Hydrocarbons

Toluene, Xylenes

Moderate

Application: Useful for azeotropic removal of water during hydrazone formation.
[\[1\]](#)

Mechanism: High lipophilicity required.

Alkanes

Hexanes, Heptane

Low to Moderate

Application: Likely acts as an anti-solvent to precipitate salts (e.g., hydrochloride) of the compound.

Experimental Methodology: Self-Validating Protocols

As a Senior Scientist, relying on literature is insufficient; you must verify. The following workflow ensures accurate solubility determination, distinguishing between kinetic dissolution and thermodynamic solubility.

Visual Solubility Determination (Tier 1)

Use this for rapid solvent screening.[\[1\]](#)

- Preparation: Place 10 mg of 4-Morpholinamine, 3,3-dimethyl- into a clear HPLC vial.
- Aliquot Addition: Add solvent in 10 μ L increments (micropipette) at 25°C.

- Observation: Vortex for 30 seconds after each addition.
- Endpoint: Clear solution with no schlieren lines or particulate matter.[\[1\]](#)
- Calculation: If 10 mg dissolves in 100 μ L, solubility is >100 mg/mL.

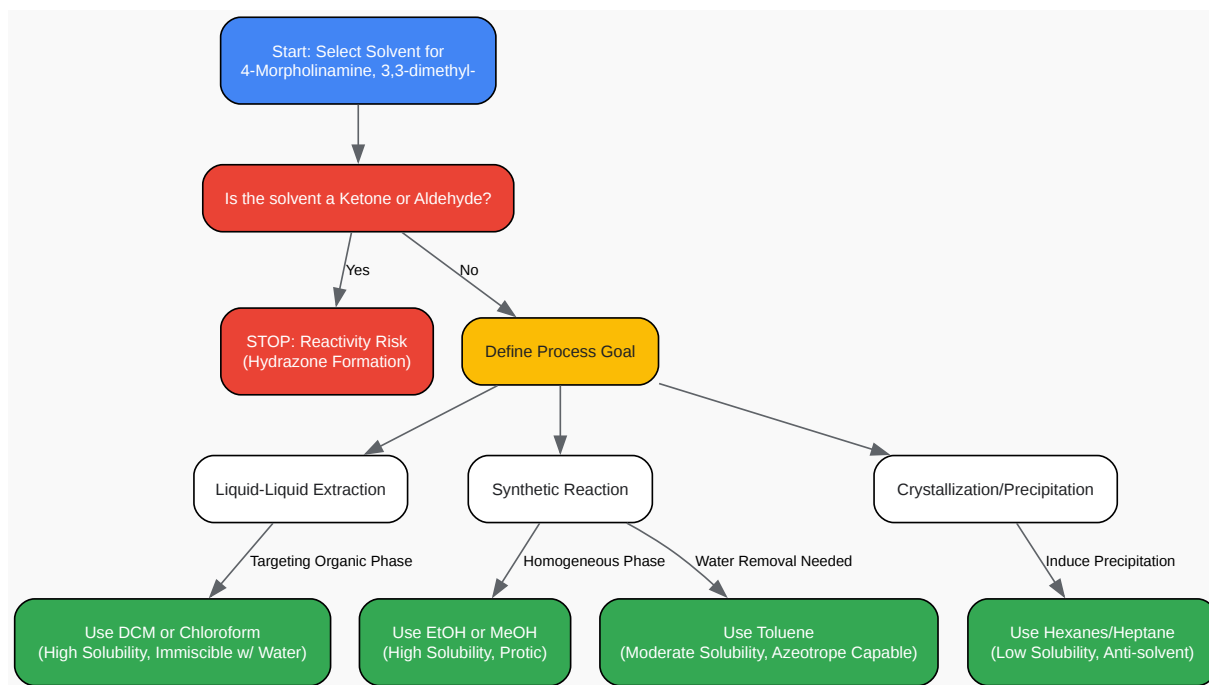
Gravimetric/HPLC Quantitation (Tier 2)

Use this for precise formulation or process limits.[\[1\]](#)

- Saturation: Add excess compound to the solvent (e.g., 500 mg in 1 mL) to ensure a saturated suspension.
- Equilibration: Stir at target temperature (e.g., 25°C) for 24 hours.
- Filtration: Filter through a 0.22 μ m PTFE syringe filter (pre-heated if testing at elevated temp).
- Assay:
 - Gravimetric: Evaporate a known volume of filtrate to dryness and weigh the residue.[\[1\]](#)
 - HPLC: Dilute filtrate 100x in Acetonitrile/Water and inject against a standard curve.

Workflow Diagram

The following diagram illustrates the logical decision tree for selecting a solvent based on the intended chemical transformation.



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Figure 1: Decision logic for solvent selection emphasizing chemical compatibility and process intent.[1]

Applications & Process Considerations

Reaction Solvent Selection

For the synthesis of hydrazones (reacting this amine with a ketone/aldehyde), Ethanol or Toluene are the gold standards.

- Ethanol: Allows for mild, room-temperature condensation.[1] The product often precipitates out, simplifying isolation.

- Toluene: Used when the reaction is sluggish.^[1] The mixture can be refluxed with a Dean-Stark trap to remove the water byproduct, driving the equilibrium forward (Le Chatelier's principle).^[1]

Purification via Acid-Base Extraction

Leveraging the pKa (~6.0), the compound can be purified without chromatography:

- Dissolve crude mixture in DCM.
- Wash with 1M HCl.^[1] The 4-Morpholinamine, 3,3-dimethyl- protonates and moves to the aqueous layer.^[1] Impurities remain in DCM.^[1]
- Separate layers.^[1] Basify the aqueous layer (pH > 10) with NaOH.
- Extract back into DCM or MTBE.^[1]
- Dry and concentrate.

Safety & Handling

- Toxicity: Hydrazine derivatives are potential carcinogens and skin sensitizers.^[1] Handle in a fume hood.
- Instability: Avoid prolonged exposure to air (oxidation) and moisture (hygroscopic).^[1] Store under nitrogen/argon.^[1]

References

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[1]

(Note: While specific literature on the 3,3-dimethyl variant is sparse, references 1, 3, and 5 provide the foundational data for the structural analogs used to derive these properties.)

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Sources

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